

A Comparative Performance Analysis of Antazoline Hydrochloride in Established Research Models

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Compound of Interest

Compound Name: Antazoline Hydrochloride

Cat. No.: B000932

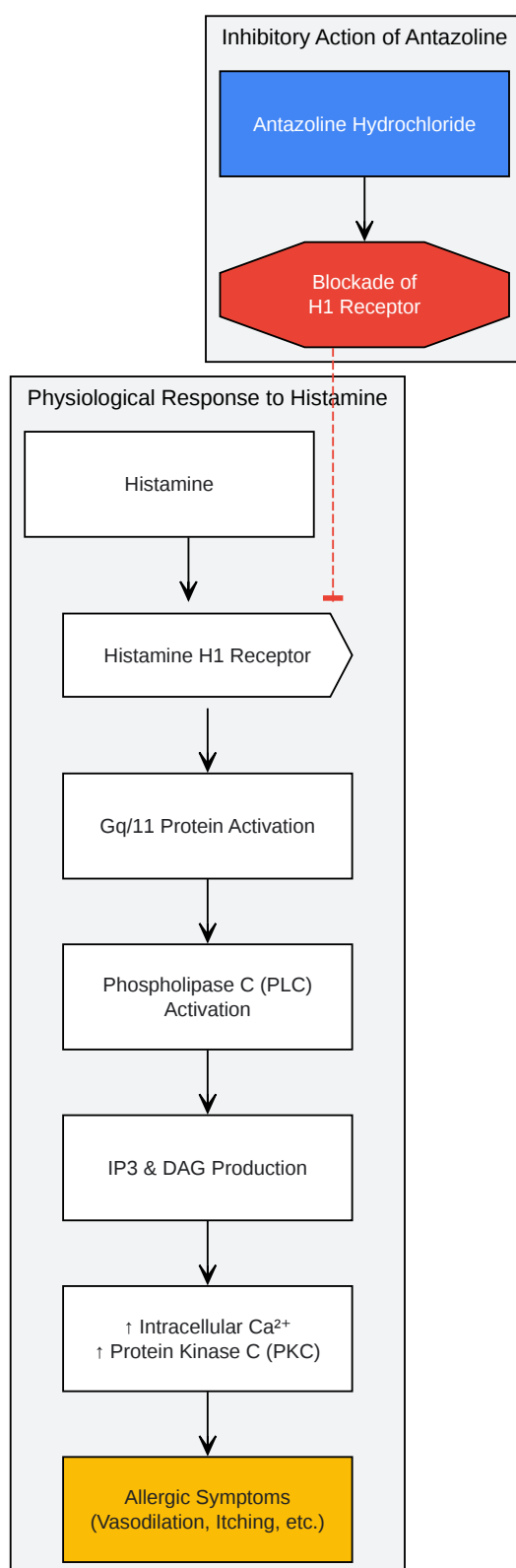
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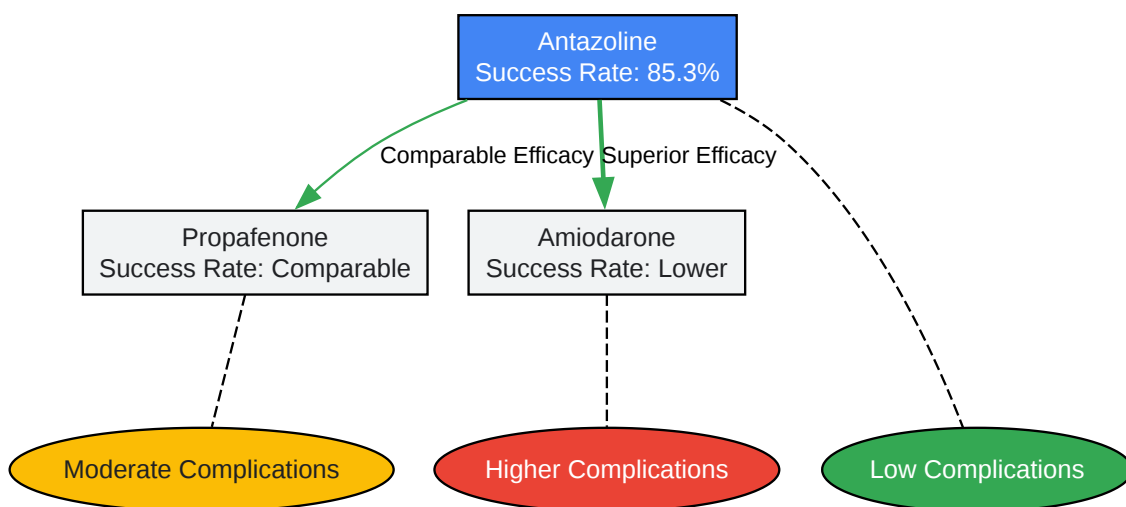
Antazoline hydrochloride, a first-generation ethylenediamine derivative antihistamine, has long been utilized for symptomatic relief of allergic conjunctivitis and nasal congestion.[1] Its pharmacological profile, however, extends beyond its well-documented histamine H1 receptor antagonism, with growing evidence supporting its utility in cardiology as an antiarrhythmic agent and in virology as a potential inhibitor of the Hepatitis B virus (HBV).[2][3] This guide provides an objective comparison of **Antazoline hydrochloride's** performance against other alternatives, supported by experimental data, to inform researchers, scientists, and drug development professionals.

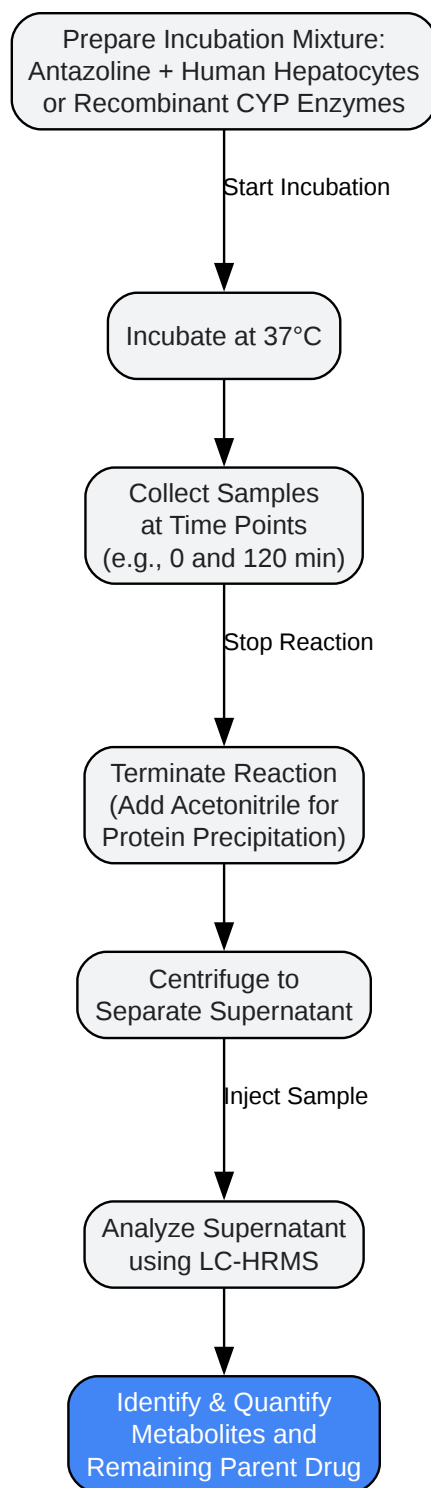
Mechanism of Action

Antazoline's primary mechanism involves competitive, reversible inhibition of the histamine H1 receptor.[1] By binding to this receptor, it blocks the action of endogenous histamine, thereby preventing downstream effects such as vasodilation, increased vascular permeability, and sensory nerve stimulation that manifest as allergy symptoms.[4] As a first-generation antihistamine, it can cross the blood-brain barrier, which accounts for its sedative central nervous system effects.[2]

Furthermore, Antazoline exhibits anticholinergic properties, contributing to a reduction in ocular and nasal secretions.[2][4] Its antiarrhythmic effects are attributed to a "quinidine-like" property, which involves altering membrane permeability to sodium and potassium currents and prolonging the atrial refractory period.[2][5]







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